

# 3-Iodobenzonitrile: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 3-Iodobenzonitrile

Cat. No.: B1295488

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This technical guide provides an in-depth overview of **3-Iodobenzonitrile** (CAS No. 69113-59-3), a key building block in organic synthesis and drug discovery.<sup>[1][2]</sup> This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource on its chemical properties, synthesis, purification, and applications.

## Core Properties and Safety Information

**3-Iodobenzonitrile** is a halogenated aromatic nitrile that presents as a white to light yellow or dark green powder or crystalline solid.<sup>[3]</sup> Its unique molecular structure, featuring an iodine atom and a nitrile group on a benzene ring, makes it a valuable intermediate in a variety of chemical transformations.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Iodobenzonitrile** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	69113-59-3	[1][2][4]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> IN	[1][4]
Molecular Weight	229.02 g/mol	[1][4]
Melting Point	40-43 °C (lit.)	[4]
Boiling Point	260.1 ± 23.0 °C (Predicted)	
Density	1.91 ± 0.1 g/cm <sup>3</sup> (Predicted)	
Flash Point	>230 °F (>110 °C)	[4]
Appearance	White to light yellow to dark green powder/crystal	[3]
InChI Key	BGARPMGQRREXLN-UHFFFAOYSA-N	[4]
SMILES	<chem>Ic1cccc(c1)C#N</chem>	[4]

## Safety and Handling

**3-Iodobenzonitrile** is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[5][6] It may also cause respiratory irritation.[5][6] Prolonged or repeated exposure if swallowed can cause damage to the thyroid.[6] It is very toxic to aquatic life.[6]

Hazard Statements: H301+H311+H331 (Toxic if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H372 (Causes damage to organs through prolonged or repeated exposure), H400 (Very toxic to aquatic life).[3][6]

Precautionary Statements: P260 (Do not breathe dust), P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P310+P330 (IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth), P302+P352+P312 (IF ON SKIN: Wash with plenty of water and soap. Call a POISON CENTER

or doctor if you feel unwell), P304+P340+P311 (IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor), P403+P233 (Store in a well-ventilated place. Keep container tightly closed).[3][5][6]

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask (type N95 or equivalent), should be worn when handling this compound.[4] It should be stored in a dry, cool, and well-ventilated place, with the container kept tightly closed and protected from direct sunlight.[5]

## Experimental Protocols

### Synthesis of 3-Iodobenzonitrile via Diazotization

A common method for the synthesis of **3-Iodobenzonitrile** is the diazotization of 3-aminobenzonitrile followed by an iodination reaction.[2]

Materials:

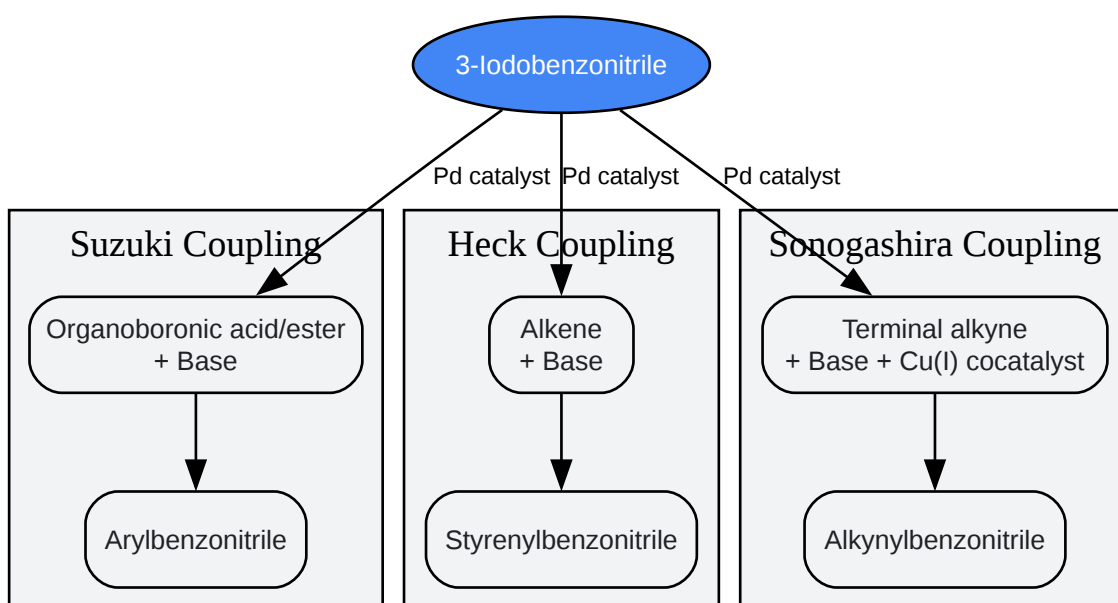
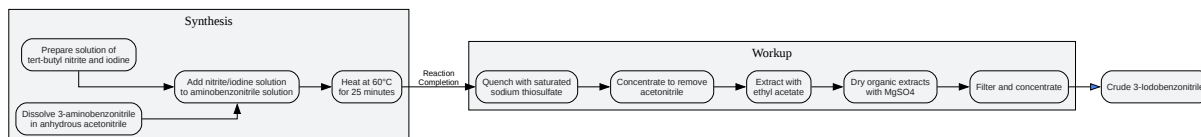
- 3-aminobenzonitrile
- tert-butyl nitrite
- Iodine
- Anhydrous acetonitrile
- Saturated sodium thiosulfate solution
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- In a reaction vessel, dissolve 3-aminobenzonitrile (1.5 mmol) in anhydrous acetonitrile (10 mL).
- In a separate flask, prepare a solution of tert-butyl nitrite (63.5 mmol) and iodine (1.5 mmol) in anhydrous acetonitrile (10 mL).

- At room temperature, add the tert-butyl nitrite and iodine solution to the 3-aminobenzonitrile solution.
- Heat the reaction mixture at 60°C for 25 minutes.
- After cooling, add saturated sodium thiosulfate solution (20 mL) to quench the reaction.
- Concentrate the mixture under reduced pressure to remove most of the acetonitrile.
- Extract the aqueous phase with ethyl acetate (4 x 10 mL).
- Combine the organic extracts and dry over magnesium sulfate.
- Filter and concentrate the solution under reduced pressure to obtain the crude solid product.

[2]



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